

Benchmarking PCB 140 Analysis: NIST SRMs vs. Commercial Alternatives

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,2',3,4,4',6'-Hexachlorobiphenyl
CAS No.: 59291-64-4
Cat. No.: B1329231

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Executive Summary

PCB 140 (2,2',3,4,4',6'-Hexachlorobiphenyl) represents a distinct analytical challenge within environmental toxicology. Unlike the "Indicator PCBs" (e.g., PCB 153, 138) present in high abundance, PCB 140 is often a minor congener that suffers from critical co-elution issues—most notably with PCB 139—on standard 5% phenyl-methylpolysiloxane (e.g., DB-5) columns.

This guide objectively compares NIST Standard Reference Materials (SRMs) containing PCB 140 against commercial alternatives, providing a validated experimental framework for researchers requiring congener-specific resolution.

Part 1: Technical Deep Dive – The PCB 140 Challenge

Before selecting a reference material, the analyst must understand the physicochemical constraints of the target analyte.

- Chemical Structure: Hexachlorobiphenyl with chlorine substitution at 2,2',3,4,4',6'.

- Chromatographic Behavior: On standard non-polar columns (DB-1, DB-5), PCB 140 frequently co-elutes with PCB 139 and PCB 149.
- Mass Spectrometry: As a hexachlorobiphenyl, it shares the same molecular ion (m/z 360) and fragment ions (m/z 325) as other hexa-isomers, rendering low-resolution MS (single quad) insufficient for deconvolution without chromatographic separation.



Expert Insight: For accurate quantification of PCB 140, DB-XLB or HT-8 stationary phases are superior to DB-5, as they provide the necessary selectivity to resolve the 139/140 critical pair.

Part 2: Comparative Analysis of NIST SRMs

NIST SRMs are the "Gold Standard" for matrix validation. However, not all SRMs certify PCB 140 individually due to the co-elution issues mentioned above.

Table 1: NIST SRM Applicability for PCB 140 Analysis

NIST SRM	Matrix	PCB 140 Status	Certified/Reference Values	Key Application
SRM 1588c	Cod Liver Oil	Certified	Yes (Individual or Sum)	Lipid-rich biological tissue method validation. Best for bioaccumulation studies.
SRM 1944	Marine Sediment	Reference	Likely Sum (w/ PCB 139)	Environmental monitoring of urban waterways. High organic carbon matrix.
SRM 1958	Human Serum	Information	Non-Certified	Clinical toxicology. Useful for checking extraction efficiency from blood matrices.
SRM 2262	Isooctane Soln.	Reference	Value Provided	Instrument calibration check. Not a matrix standard.

Detailed Analysis of Key SRMs

1. SRM 1588c (Organics in Cod Liver Oil)

This is the premier SRM for biological monitoring. NIST certifies 44 PCB congeners in this material.[\[1\]](#)

- Performance: Excellent for validating Gel Permeation Chromatography (GPC) cleanup efficiency due to the high lipid content (~98% oil).
- Limitation: PCB 140 is often reported as a reference value or part of a sum (e.g., PCB 139+140) depending on the batch certification year and column used.

2. SRM 1944 (New York/New Jersey Waterway Sediment)

A complex environmental matrix containing PAHs, pesticides, and PCBs.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Performance: Validates aggressive extraction techniques (e.g., Pressurized Liquid Extraction - PLE) required to dislodge PCBs from aged, organic-carbon-rich sediment.
- Data Note: Due to the complexity, PCB 140 is typically found in the "Additional Reference Values" addendum rather than the primary certified table.

Part 3: Commercial Alternatives (CIL & AccuStandard)

While NIST SRMs are essential for method validation (matrix effects), commercial vendors are superior for calibration and quantification (Isotope Dilution Mass Spectrometry - IDMS).

Table 2: Commercial Alternatives Comparison

Feature	Cambridge Isotope Labs (CIL)	AccuStandard	NIST (SRM 2262)
Product Type	Isotope Labeled Standards (-PCB 140)	Neat & Native Solutions	Native Solution
Primary Use	IDMS Quantitation (Internal Standard)	Calibration Curves (External Std)	Traceability Check
Purity	>99% Chemical; >99% Isotopic	>99% Chemical	Certified Mass Fraction
Availability	High (Individual & Mixtures)	High (All 209 Congeners)	Limited (Batch dependent)
Cost	High	Moderate	Very High



Recommendation: Use CIL

-PCB 140 as your internal standard for quantification. Use NIST SRM 1588c only to validate the accuracy of your extraction and cleanup method.

Part 4: Validated Experimental Protocol

This protocol is designed for the extraction of PCB 140 from sediment (e.g., SRM 1944) using Isotope Dilution GC-HRMS.

Phase 1: Sample Preparation & Extraction

- Spiking: Weigh 10 g of dried sediment (SRM 1944). Spike with 2 ng of -PCB 140 (Internal Standard). Equilibrate for 12 hours.
- Extraction (PLE): Load cell with sediment mixed with Hydromatrix.

- Solvent: Hexane:Acetone (1:1 v/v).
- Conditions: 100°C, 1500 psi, 3 static cycles (5 min each).
- Sulfur Removal: Treat extract with activated copper powder to remove elemental sulfur (critical for sediment).

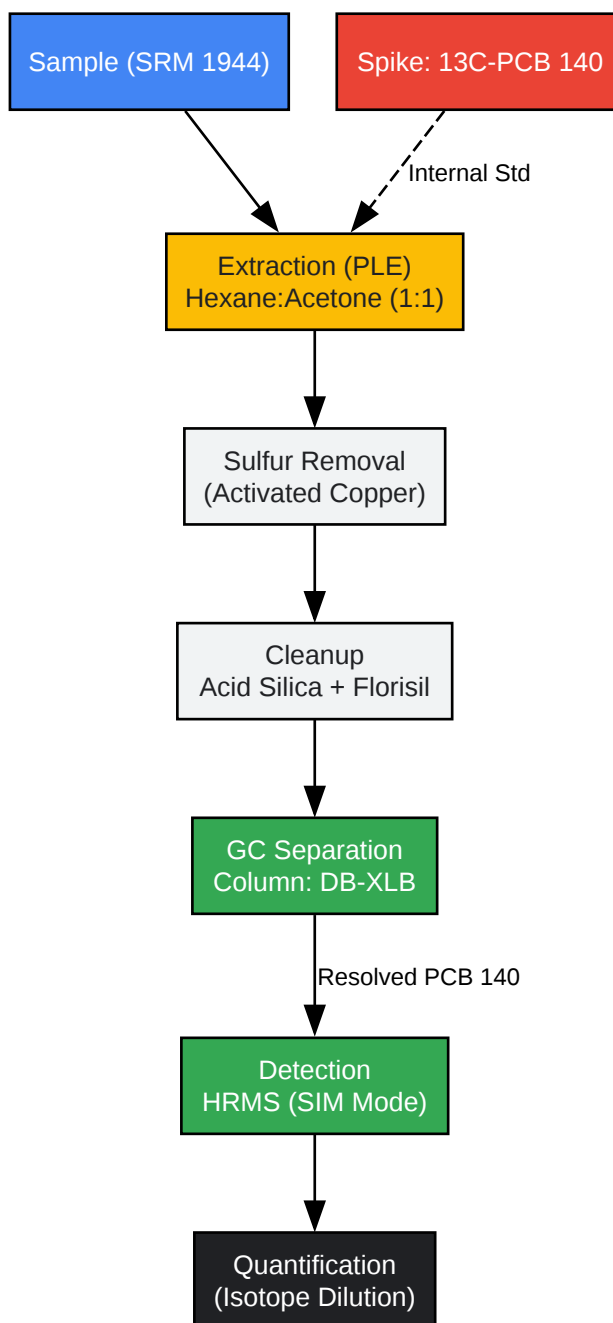
Phase 2: Cleanup (Multi-Step)

- Acidified Silica Gel: Pass extract through a column containing 44% sulfuric acid silica. This oxidizes labile organic matter (lipids/pigments) but leaves PCBs intact.
- Fractionation (Florisil):
 - Elute 1: Hexane (Contains PCBs, including PCB 140).
 - Elute 2: 15% Acetone/Hexane (Contains OCPs - discard if not analyzing).

Phase 3: Instrumental Analysis (GC-HRMS)

- Instrument: Magnetic Sector High-Resolution MS (Resolution > 10,000).
- Column:DB-XLB (30m x 0.25mm x 0.25µm). Crucial for separating PCB 140 from 139.
- Injection: Splitless, 280°C.
- Oven Program: 100°C (1 min)
20°C/min to 200°C
2.5°C/min to 280°C.
- SIM Parameters: Monitor m/z 359.8415 and 361.8385 (Native) vs. 371.8817 (-Label).

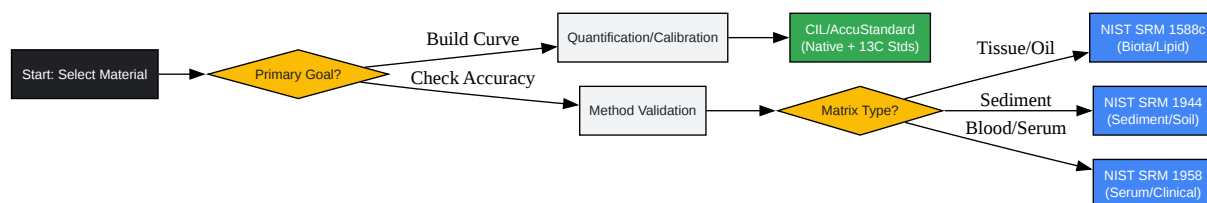
Workflow Diagram



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Caption: Optimized workflow for PCB 140 analysis utilizing Isotope Dilution Mass Spectrometry (IDMS) and specialized stationary phase separation.

Part 5: Decision Matrix for Reference Material Selection



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Caption: Logic flow for selecting the appropriate reference material based on analytical objective and sample matrix.

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